

# Comprehensive Technical Guide: Didodecyl Disulfide

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Didodecyl disulfide

CAS No.: 2757-37-1

Cat. No.: S593961

[Get Quote](#)

## Chemical Identity and Properties

**Didodecyl disulfide** (CAS Registry Number: 2757-37-1) is an organic sulfur compound with the molecular formula  $C_{24}H_{50}S_2$  and an average molecular weight of 402.78 g/mol. [1] [2] This compound belongs to the class of dialkyl disulfides and is characterized by two dodecyl (C12) chains connected by a disulfide bond (-S-S-). It exists as a clear, pale yellow to yellow oily liquid at room temperature with a distinctive garlic-like odor. [1]

The compound demonstrates limited solubility characteristics, being soluble in chloroform while only sparingly soluble in methanol. [1] This solubility profile influences its applications in various experimental and industrial contexts, particularly in organic synthesis and pharmaceutical development. [3]

Table 1: Fundamental Chemical and Physical Properties of **Didodecyl Disulfide**

Property	Value / Description
CAS Registry Number	2757-37-1 [1]
IUPAC Name	1-(Dodecylsulfanyl)dodecane [4]
Molecular Formula	$C_{24}H_{50}S_2$ [1]

Property	Value / Description
Molecular Weight	402.78 g/mol [1]
Physical Form	Oil [1]
Color	Clear Pale Yellow to Yellow [1]
Melting Point	25-30 °C [1]
Boiling Point	212-216 °C at 5 Torr [1]
Density	0.889±0.06 g/cm <sup>3</sup> (Predicted) [1]
Solubility	Chloroform (Soluble), Methanol (Sparingly) [1]

## Commercial Availability and Specifications

**Didodecyl disulfide** is available from multiple chemical suppliers in various quantities for research and development purposes. [1] The pricing structure is typical for specialty organic compounds, with cost efficiency increasing at larger quantities.

Table 2: Commercial Availability and Pricing

Manufacturer/Supplier	Product Number	Purity	Packaging	Price
TCI Chemical	D5734	min. 98.0%	200MG	\$42 [1]
TCI Chemical	D5734	min. 98.0%	1G	\$166 [1]
AK Scientific	Z1647	Information not specified in sources	250mg	\$221 [1]
Biosynth Carbosynth	FD34274	Information not specified in sources	50mg	\$235 [1]

Manufacturer/Supplier	Product Number	Purity	Packaging	Price
Biosynth Carbosynth	FD34274	Information not specified in sources	100mg	\$360 [1]

## Structural Information and Nomenclature

The structural foundation of **didodecyl disulfide** consists of a disulfide bridge (-S-S-) connecting two identical n-dodecyl chains. This arrangement creates a flexible, hydrophobic molecule with a linear carbon backbone.



[Click to download full resolution via product page](#)

*Diagram: Molecular structure of **Didodecyl Disulfide** featuring a central disulfide bond connecting two dodecyl chains.*

## Synonyms and Identifiers

The compound is known by several synonymous names in chemical literature and commercial catalogs, including [1] [4]:

- Dodecyl disulfide
- Dilauryl disulfide
- 1,2-Didodecyldisulfane
- Bisdodecyl persulfide
- 1-(Dodecyldithio)dodecane

Additional database identifiers include MDL Number MFCD00039866, CBNumber CB2330929, and FDA UNII 4U5M2RO88M. [1]

## Applications and Research Significance

### Industrial and Research Applications

**Didodecyl disulfide** serves primarily in specialized chemical synthesis applications. Its specific uses include [3]:

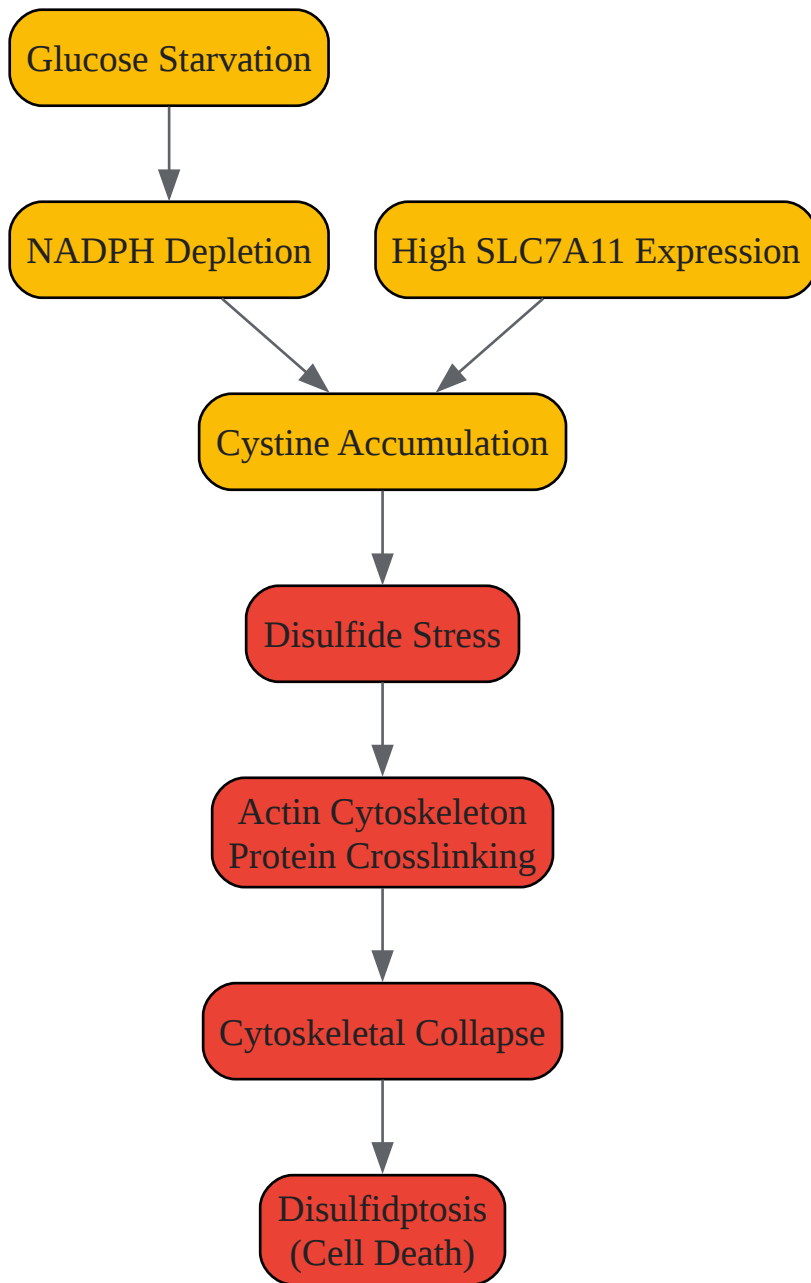
- **Organic Synthesis:** Serving as a building block or intermediate in the preparation of more complex organic molecules.
- **Pharmaceutical Industry:** Potential application as an intermediate in pharmaceutical manufacturing processes.
- **Fragrance Synthesis:** Involvement in reactions with compounds such as Ethyl-2-methyl Butyrate for fragrance production.

### Biological Context of Disulfide Bonds in Cell Death

While **didodecyl disulfide** itself is primarily used in industrial applications, recent research has revealed the crucial role of **disulfide stress** in a novel form of regulated cell death called **disulfidptosis**. [5] This process represents a distinct metabolic vulnerability in cancer cells, particularly those with high expression of the cystine transporter SLC7A11. [5]

The mechanism of disulfidptosis involves several key steps [5]:

- **Glucose Starvation:** Limited glucose supply reduces NADPH production via the pentose phosphate pathway.
- **NADPH Depletion:** Rapid consumption of NADPH in SLC7A11-high cells under glucose scarcity.
- **Cystine Accumulation:** Inability to reduce imported cystine to cysteine due to NADPH deficiency.
- **Disulfide Stress:** Abnormal disulfide bond formation between actin cytoskeleton proteins.
- **Cytoskeletal Collapse:** F-actin network disruption leading to cell death.



[Click to download full resolution via product page](#)

*Diagram: Mechanism of disulfidptosis triggered by disulfide stress under glucose starvation.*

This discovery has significant therapeutic implications for oncology, as targeting disulfidptosis may offer new approaches to control cancer progression, especially in tumors with high SLC7A11 expression. [5]

## Experimental Protocols and Methodologies

## Detection of Disulfide-Stabilized Protein Complexes

The following protocol, adapted from JoVE Journal, details a method to detect multimeric complexes stabilized by disulfide linkages in mammalian cells, which is relevant for studying disulfide stress mechanisms: [6]

### Protocol: Non-reducing SDS-PAGE Analysis for Disulfide Linkages

#### Materials:

- U-2 OS cells (human bone osteosarcoma cell line) or other cell lines of interest
- Minimum essential medium with high glucose containing 10% fetal bovine serum and 1% sodium pyruvate
- Iodoacetamide (freshly prepared 10 mM stock)
- Phosphate-buffered saline (PBS), cold
- Lysis buffer
- Laemmli SDS-sample buffer (4% SDS, 20% glycerol, 0.004% bromophenol blue, 0.125 M Tris-HCl, pH 6.8) - WITHOUT reducing reagents
- Formaldehyde (37% solution)
- Glycine (1.25 M)

#### Method:

##### • Cell Culture and Treatment

- Grow U-2 OS cells in a 6 cm<sup>2</sup> dish to 50-60% confluency in appropriate medium at 37°C in 5% CO<sub>2</sub>.
- Add iodoacetamide to cell culture media to a final concentration of 0.1 mM to block free cysteine residues. Gently rock dish at room temperature for 2 minutes.

##### • Cell Harvesting

- Aspirate media and wash cells with 5 mL cold PBS three times.
- Add 1 mL cold PBS and scrape cells using a cell scraper.
- Transfer cell suspension to a 1.5 mL microcentrifuge tube and centrifuge at 7,500 × g for 3 minutes at 4°C.
- Remove supernatant; cell pellet can be stored at -80°C until processing.

##### • Protein Extraction

- Add 50 µL of 1× lysis buffer with 1 mM PMSF to cell pellet and suspend.

- Incubate on ice for 5 minutes, then sonicate for 8 seconds at 40% constant pulse mode on ice.
  - Centrifuge at  $16,000 \times g$  for 5 minutes at  $4^{\circ}\text{C}$ ; collect supernatant as soluble protein fraction.
- **Sample Preparation for Non-reducing SDS-PAGE**
    - Mix  $10 \mu\text{L}$  soluble protein extract with  $10 \mu\text{L}$   $1\times$  Laemmli SDS-sample buffer (WITHOUT reducing reagents).
    - Keep samples on ice if running gel immediately, or store at  $-20^{\circ}\text{C}$  for long-term storage.
    - Before electrophoresis, heat sample for 5 minutes at  $85^{\circ}\text{C}$ .
  - **Formaldehyde Cross-linking (Verification Step)**
    - Grow U-2 OS cells in  $175 \text{ cm}^2$  flask to 70-80% confluency.
    - Add formaldehyde directly to medium to final concentration of 1%; incubate at room temperature with gentle agitation for 15 minutes.
    - Quench reaction by adding glycine to final concentration of 0.125 M; incubate 5 minutes.
    - Harvest cells as described above.
  - **SDS-PAGE Analysis**
    - Prepare samples with and without reducing agents (e.g., 2-mercaptoethanol) for comparison.
    - Run SDS-PAGE using appropriate percentage gel (16% TGX gel recommended) at 200 V.
    - Analyze by Western blot using target-specific antibodies.

This methodology allows researchers to identify proteins potentially affected by disulfide stress, relevant to understanding disulfidptosis mechanisms and screening compounds that might modulate this process.

## Safety Considerations and Handling

**Didodecyl disulfide** requires careful handling with appropriate safety precautions. According to GHS classification, it carries the following hazard statements [1]:

- **H315:** Causes skin irritation
- **H319:** Causes serious eye irritation
- **H335:** May cause respiratory irritation

Recommended precautionary measures include [1]:

- Avoiding inhalation of dust/fume/gas/mist/vapors/spray (P261)
- Specific precautions for eye irritation (P305+P351+P338)

Proper personal protective equipment should be worn, including eye protection, gloves, and suitable protective clothing. The compound should be stored at 2-8°C to maintain stability. [1]

## Conclusion

**Didodecyl disulfide** (2757-37-1) is a well-characterized organic disulfide compound with established applications in organic synthesis, pharmaceutical manufacturing, and fragrance production. While its direct biological activity may be limited compared to smaller disulfide compounds like diallyl disulfide, the growing understanding of disulfide stress mechanisms in cellular processes, particularly the newly discovered disulfidptosis pathway, highlights the importance of fundamental disulfide chemistry in biological systems.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. | 2757-37-1 DIDODECYL DISULFIDE [chemicalbook.com]
2. CAS 2757-37-1 Didodecyl disulfide - Alfa Chemistry [alfa-chemistry.com]
3. | 2757-37-1 | Chemical Bull Pvt. Ltd. Didodecyl Disulfide [chemicalbull.com]
4. dilauryl disulfide | C<sub>24</sub>H<sub>50</sub>S<sub>2</sub> | ChemSpider [chemspider.com]
5. Molecular signatures of disulfidptosis: interplay with programmed cell... [cmbl.biomedcentral.com]
6. Combining Non-reducing SDS -PAGE Analysis and Chemical... [jove.com]

To cite this document: Smolecule. [Comprehensive Technical Guide: Didodecyl Disulfide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b593961#what-is-didodecyl-disulfide>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)